

An In-depth Technical Guide to the Physicochemical Properties of N-Chloroacetanilide

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Compound of Interest

Compound Name: *N-Chloroacetanilide*

Cat. No.: *B1580650*

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Introduction

N-Chloroacetanilide (NCA) and its isomers are halogenated aromatic amides that serve as important intermediates in organic synthesis, particularly in the pharmaceutical and agrochemical industries. Their reactivity, influenced by the position of the chlorine atom on the phenyl ring or on the nitrogen atom of the amide group, makes them versatile building blocks for more complex molecules. This technical guide provides a comprehensive overview of the core physicochemical properties of **N-Chloroacetanilide**, detailed experimental protocols for its synthesis and characterization, and visualizations of key chemical transformations.

Physicochemical Properties

The physicochemical properties of chloroacetanilide isomers vary significantly depending on the position of the chlorine atom. The following tables summarize key quantitative data for **N-chloroacetanilide** and the ortho-, meta-, and para-isomers of chloroacetanilide.

Table 1: General Physicochemical Properties

Property	N-Chloroacetanilide	2-Chloroacetanilide	3-Chloroacetanilide	4-Chloroacetanilide
Molecular Formula	C ₈ H ₈ ClNO	C ₈ H ₈ ClNO	C ₈ H ₈ ClNO	C ₈ H ₈ ClNO
Molecular Weight	169.61 g/mol [1]	169.61 g/mol [2]	169.61 g/mol	169.61 g/mol [3]
Appearance	White to off-white crystalline solid	Light beige solid[2]	White to off-white crystalline powder	White to off-white crystalline solid[4][5]
CAS Number	579-11-3[1][6]	533-17-5	588-07-8	539-03-7[4]

Table 2: Thermal Properties

Property	N-Chloroacetanilide	2-Chloroacetanilide	3-Chloroacetanilide	4-Chloroacetanilide
Melting Point	92 °C[6]	86-88 °C	77-78 °C	176-181 °C[7]
Boiling Point	234.2 °C (Predicted)[6]	-	-	333 °C[3][8]
Flash Point	-	-	-	156.4 °C[8]

Table 3: Solubility Data

Solvent	N-Chloroacetanilide	2-Chloroacetanilide	3-Chloroacetanilide	4-Chloroacetanilide
Water	Limited solubility[9]	Practically insoluble	Limited solubility	Sparingly soluble[5]
Ethanol	Soluble[9]	-	Readily soluble	Soluble[4]
Acetone	Soluble[9]	-	-	Soluble[4]
Benzene	-	-	Readily soluble[10]	Slightly soluble[10]
Carbon Disulfide	-	-	Readily soluble[10]	Readily soluble[10]
Carbon Tetrachloride	-	-	-	Slightly soluble[10]
Ligroin	-	-	Very slightly soluble[10]	-
Dioxane	-	-	-	50 mg/mL (hot) [5]

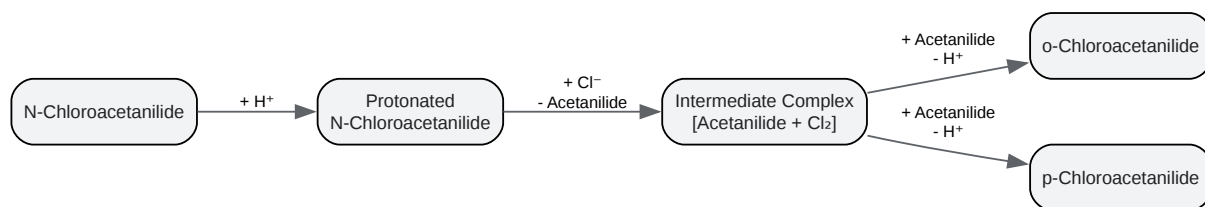
Table 4: Spectroscopic Data

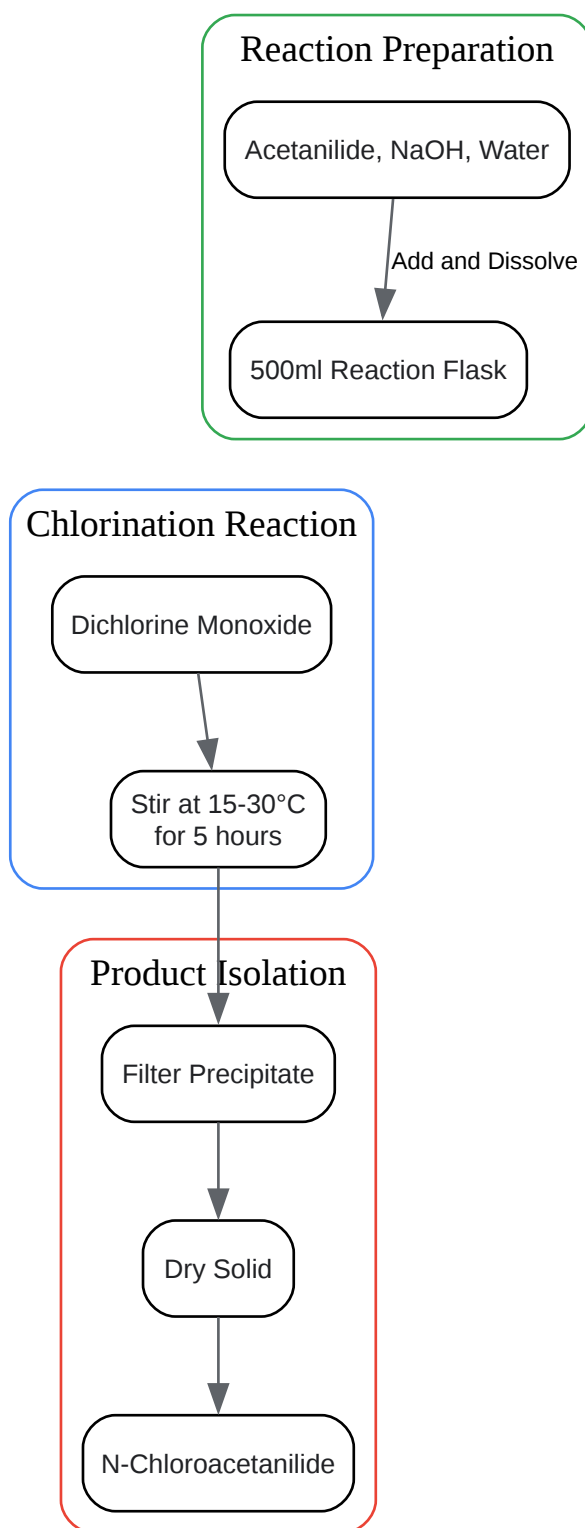
Spectrum	N-Chloroacetanilide	2-Chloroacetanilide	3-Chloroacetanilide	4-Chloroacetanilide
UV (λ_{max} in 95% Ethanol)	-	240 nm[10]	245 nm[10]	249 nm[10]
^1H NMR	Available	Available	Available	Available[11]
IR	Available	Available	-	Available
Mass Spectrum	Available	Available[2]	-	Available

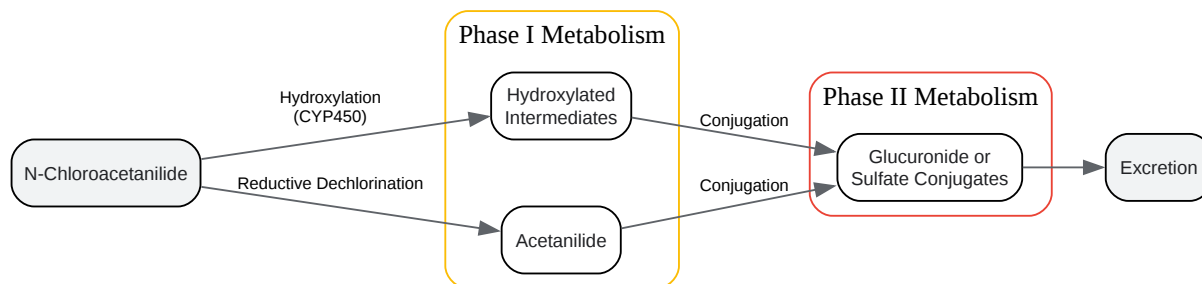
Key Chemical Transformations

The Orton Rearrangement

A characteristic reaction of N-haloanilides is the Orton rearrangement, which occurs under acidic conditions. In this intermolecular rearrangement, the halogen on the nitrogen atom migrates to the aromatic ring, typically yielding a mixture of ortho- and para-substituted products.







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